

4-Chloro-6-(pyrrolidin-1-yl)pyrimidine safety data sheet and handling

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Compound of Interest

Compound Name: 4-Chloro-6-(pyrrolidin-1-yl)pyrimidine

Cat. No.: B1592596

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine**

Introduction: Navigating the Chemistry of a Versatile Building Block

4-Chloro-6-(pyrrolidin-1-yl)pyrimidine (CAS No. 939986-64-8) is a substituted pyrimidine that serves as a key intermediate and building block in medicinal chemistry and drug development.^{[1][2]} Its utility lies in the reactivity of the chloro-substituent, which allows for facile nucleophilic substitution, enabling the synthesis of more complex molecules with potential biological activity, particularly in the development of protein degraders.^{[1][3]}

However, the very features that make this compound a valuable synthetic tool—the activated chloro-pyrimidine core—also necessitate a thorough understanding of its potential hazards. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the safety data, handling protocols, and emergency procedures for **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine**. The protocols herein are designed to establish a self-validating system of safety, ensuring that experimental objectives are met without compromising the well-being of laboratory personnel.

Disclaimer: Specific safety data for **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine** is not extensively published. Therefore, this guide synthesizes information from the safety data sheets (SDS) of structurally analogous compounds, such as other chloro-substituted and pyrrolidine-substituted

pyrimidines. The principles of safe handling for heterocyclic amines and chlorinated aromatic compounds are applied throughout.

Section 1: Hazard Identification and Classification

Based on the hazard profiles of analogous compounds, **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine** should be handled as a substance with the potential for significant irritation and acute toxicity.^{[4][5]}

- **Acute Toxicity (Oral):** Many related chloro-pyrrolo-pyrimidines are classified as toxic if swallowed.^{[5][6][7]} This suggests that accidental ingestion could lead to serious health consequences, warranting immediate medical attention.
- **Skin Irritation:** The compound is expected to cause skin irritation.^{[4][5]} Prolonged or repeated contact may lead to dermatitis.
- **Eye Irritation:** Causes serious eye irritation.^{[4][5]} Direct contact can result in pain, redness, and potential damage to the cornea.
- **Respiratory Irritation:** May cause respiratory irritation if inhaled as a dust or aerosol.^{[4][5]}

GHS Label Elements (Anticipated):

- **Pictograms:**
 - GHS06 (Skull and Crossbones) for Acute Toxicity
 - GHS07 (Exclamation Mark) for Irritation
- **Signal Word:** Danger^{[5][6]}
- **Hazard Statements (Anticipated):**
 - H301: Toxic if swallowed.^{[5][6][7]}
 - H315: Causes skin irritation.^{[4][5]}
 - H319: Causes serious eye irritation.^{[4][5]}

- H335: May cause respiratory irritation.[4][5]

Section 2: Proactive Exposure Control and Emergency Response

A proactive approach requires both robust preventative measures and a clear, rehearsed plan for emergency situations.

Engineering Controls and Personal Protective Equipment (PPE)

The primary directive is to minimize all routes of exposure. This is achieved by creating a multi-layered barrier between the researcher and the chemical.

- Engineering Controls: All work involving solid **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine** or its solutions must be conducted in a certified chemical fume hood to control airborne concentrations.[8] The workspace must be equipped with readily accessible eyewash stations and a safety shower.[8]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[6] A face shield should be worn in situations with a higher risk of splashing.
 - Skin Protection: Wear a flame-retardant lab coat and nitrile gloves. Given the potential for skin irritation, immediately change gloves if contamination is suspected. Wash hands thoroughly with soap and water after handling.[4]
 - Respiratory Protection: If engineering controls are insufficient or during a large spill, a full-face respirator with appropriate cartridges should be used.[6]

First Aid Measures: A Protocol for Immediate Action

In the event of an exposure, swift and correct action is critical.

- If Inhaled: Move the individual to fresh air immediately.[4][9] If breathing is difficult, administer oxygen. If the person is not breathing, begin artificial respiration (avoiding mouth-to-mouth) and seek immediate medical attention.[8][9]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water for at least 15 minutes.[8] Seek medical attention if irritation develops or persists.[4][6]
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting.[4][8] Rinse the mouth with water.[6] Call a physician or poison control center immediately.[7][8] Never give anything by mouth to an unconscious person.[4]

Section 3: Core Laboratory Handling and Workflow

Adherence to a strict, step-by-step protocol is the cornerstone of safe experimentation. The causality behind each step is rooted in minimizing aerosolization, preventing cross-contamination, and ensuring containment.

Step-by-Step Handling Protocol

- Preparation: Before retrieving the compound, ensure the chemical fume hood is operational and the workspace is clear. Assemble all necessary glassware, reagents, and spill cleanup materials. Don the required PPE.
- Weighing: As a solid, the primary risk during weighing is the generation of airborne dust.
 - Conduct all weighing operations within the fume hood or a ventilated balance enclosure.
 - Use a spatula to carefully transfer the solid to a tared container. Avoid tapping or dropping the container, which can aerosolize the powder.
 - Close the primary container immediately after dispensing.
- Dissolution:

- Add the solvent to the vessel containing the weighed solid slowly to avoid splashing.
- If sonication or heating is required to dissolve the compound, ensure the vessel is properly capped or covered with a condenser to prevent vapor release.
- Reaction and Work-up:
 - All transfers of the compound or its solutions should be performed using appropriate techniques (e.g., cannula transfer for air-sensitive reactions) to minimize exposure.
 - Maintain negative pressure within the reaction apparatus relative to the fume hood environment.
- Decontamination:
 - Wipe down the spatula and any surfaces in the fume hood with a suitable solvent (e.g., isopropanol or ethanol) and dispose of the wipes as hazardous waste.
 - Clean all glassware thoroughly.

Section 4: Storage, Stability, and Incompatibility

Proper storage is essential for maintaining the compound's integrity and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area. [4][10] The recommended storage temperature is room temperature.[1] Keep the container locked up or in an area accessible only to qualified personnel.[8]
- Chemical Stability: The product is generally stable under normal handling and storage conditions.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids, which can lead to vigorous or exothermic reactions.[8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas can be produced.

Section 5: Accidental Release and Waste Disposal

A prepared response to accidental releases minimizes risk and environmental impact.

- Spill Response Protocol:
 - Evacuate: Evacuate non-essential personnel from the immediate area.[\[11\]](#)
 - Ventilate: Ensure the area is well-ventilated, working from upwind of the spill.
 - Contain: Wearing appropriate PPE, cover the solid spill with a dry absorbent material like vermiculite or sand to prevent dust from becoming airborne.
 - Collect: Carefully sweep or shovel the contained material into a suitable, labeled container for disposal.[\[4\]](#) Avoid actions that generate dust.
 - Clean: Clean the spill area thoroughly with a wet cloth or sponge and decontaminate with a suitable solvent.
 - Dispose: Dispose of all contaminated materials as hazardous waste.
- Waste Disposal: Dispose of unused material and contaminated items in accordance with local, state, and federal regulations.[\[8\]](#) This typically involves incineration in a licensed hazardous waste facility.[\[4\]](#) Do not allow the product to enter drains or waterways.

Section 6: Data Summary & Risk Assessment

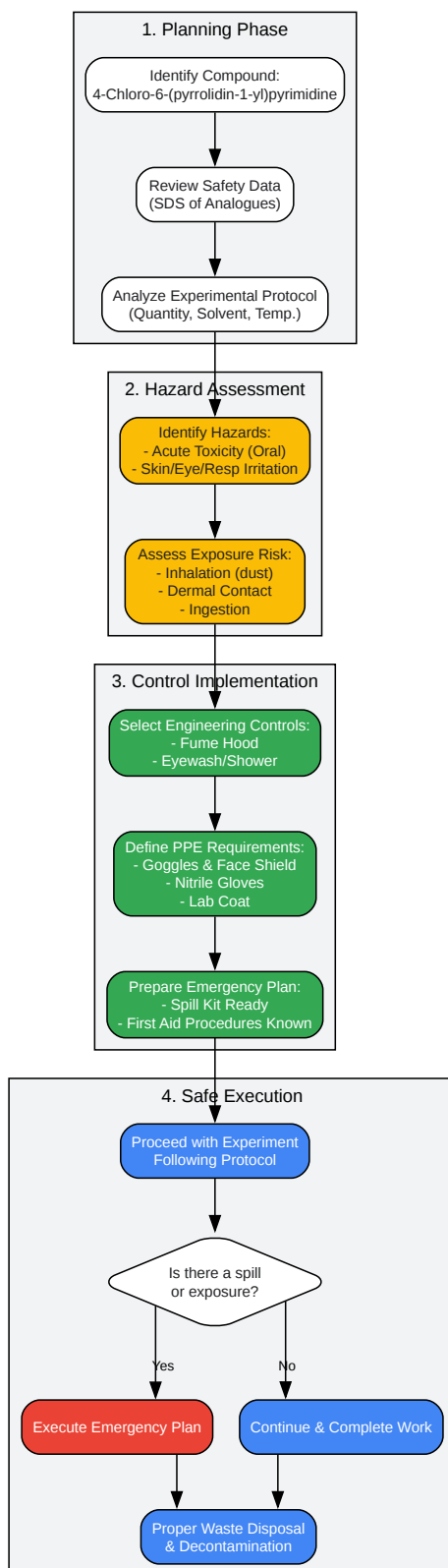
Workflow

Quantitative Data and Properties

Property	Value	Source
Chemical Name	4-Chloro-6-(pyrrolidin-1-yl)pyrimidine	N/A
CAS Number	939986-64-8	[1]
Molecular Formula	C ₈ H ₁₀ ClN ₃	[1]
Molecular Weight	183.64 g/mol	[1]
Purity	≥98%	[1]
Anticipated Hazards	Acute Oral Toxicity (Cat. 3), Skin Irritant (Cat. 2), Eye Irritant (Cat. 2A), Respiratory Irritant (STOT SE 3)	[4][5][7]

Risk Assessment Workflow

The following diagram outlines the logical workflow for assessing and mitigating risks before working with **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine**.



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Caption: Risk assessment and mitigation workflow for handling **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine**.

Conclusion

While **4-Chloro-6-(pyrrolidin-1-yl)pyrimidine** is a valuable reagent in modern chemical synthesis, its potential hazards demand a culture of safety and rigorous adherence to established protocols. By understanding its toxicological profile through analogous compounds, implementing robust engineering and personal protective controls, and being prepared for emergencies, researchers can confidently and safely leverage its synthetic potential. The foundation of laboratory safety is not merely following rules, but understanding the rationale behind them, thereby creating an inherently safer research environment.

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